

# Stearyl Palmitate: A Comprehensive Safety and Toxicity Profile for Researchers

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## Compound of Interest

Compound Name: Stearyl Palmitate

Cat. No.: B143485

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## An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety and toxicity data for **stearyl palmitate**. The information presented is intended to support researchers, scientists, and drug development professionals in evaluating the safety profile of this long-chain fatty acid ester. The data herein is compiled from various sources, including regulatory assessments and scientific literature. It is important to note that the safety assessment of **stearyl palmitate** often relies on data from structurally similar molecules, primarily stearyl heptanoate, as well as its hydrolysis products, stearyl alcohol and palmitic acid, a practice supported by expert panels such as the Cosmetic Ingredient Review (CIR).<sup>[1][2]</sup>

## Chemical and Physical Properties

**Stearyl palmitate** is the ester of stearyl alcohol and palmitic acid. It is a waxy solid that is insoluble in water.

## Toxicological Data Summary

The available toxicological data for **stearyl palmitate** and its surrogates are summarized in the following tables.

### Table 1: Acute Toxicity

Endpoint	Species	Route	Test Substance	Result	Reference
LD50	Rat	Oral	Stearyl Heptanoate	> 5 g/kg	<a href="#">[1]</a>

**Table 2: Skin Irritation**

Species	Test Substance	Concentration	Observation	Classification	Reference
Rabbit	Stearyl Heptanoate	Undiluted	Mild irritation	Mildly Irritating	<a href="#">[1]</a>

**Table 3: Eye Irritation**

Species	Test Substance	Concentration	Observation	Classification	Reference
Rabbit	Stearyl Heptanoate	Undiluted	Mild conjunctival erythema persisting for several days.	Category 3 (F.H.S.L.A. scoring system)	
Rabbit	Stearyl Heptanoate	1.5% solution	No effects	Non-irritating	

**Table 4: Skin Sensitization**

Species	Test Substance	Concentration in Formulation	Test Type	Result	Reference
Guinea Pig	Stearyl Heptanoate	1.5%	Buehler Test	Not a sensitizer	

**Table 5: Genotoxicity**

Test System	Test Substance	Result	Reference
Ames Salmonella/microsome plate incorporation assay	PCL Solid 2/066220 (>50% Stearyl Heptanoate)	Negative (with or without metabolic activation)	
In vivo Micronucleus Test	PCL Solid 2/066220 (>50% Stearyl Heptanoate)	Negative	
General Assessment	Palmitic Acid	Not genotoxic or mutagenic	

Note: Data on carcinogenicity and reproductive toxicity for **stearyl palmitate** are not readily available. The safety assessments often rely on the fact that **stearyl palmitate** is hydrolyzed to stearyl alcohol and palmitic acid, which are common dietary constituents and have been assessed for safety. There is no evidence that palmitic acid causes reproductive or developmental toxicity.

## Experimental Protocols

Detailed experimental protocols for the key toxicological studies are outlined below, based on standard OECD guidelines and information from available reports.

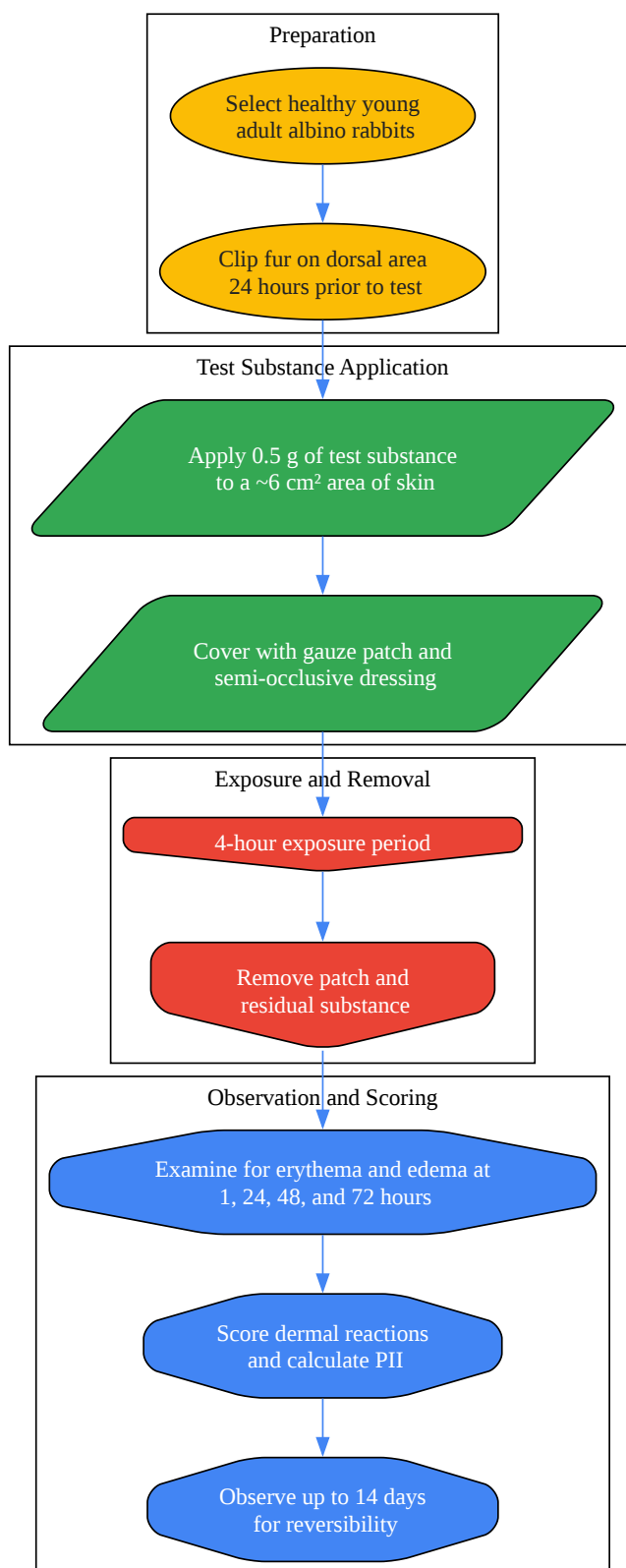
### Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test is designed to assess the potential of a substance to cause skin irritation or corrosion.

- Test System: Healthy young adult albino rabbits.
- Methodology:
  - Approximately 24 hours before the test, the fur on the dorsal area of the trunk of the animals is clipped.

- The test substance (0.5 g for solids) is applied to a small area (approximately 6 cm<sup>2</sup>) of the clipped, intact skin.
- The test site is covered with a gauze patch and semi-occlusive dressing for a 4-hour exposure period.
- Following exposure, the residual test substance is removed.
- The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal. If effects persist, observations may continue for up to 14 days to determine reversibility.
- Dermal reactions are scored according to a standardized grading system. The Primary Irritation Index (PII) is calculated.
- Scoring: In the study on stearyl heptanoate, it was classified as "mildly irritating".

#### Experimental Workflow for Acute Dermal Irritation (OECD 404)



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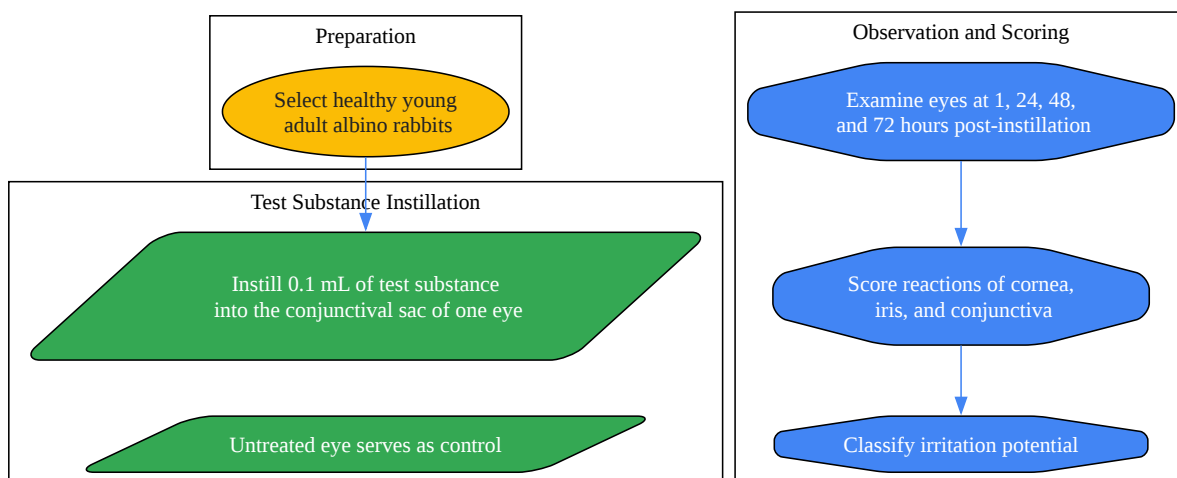
Caption: Workflow for the acute dermal irritation test based on OECD Guideline 404.

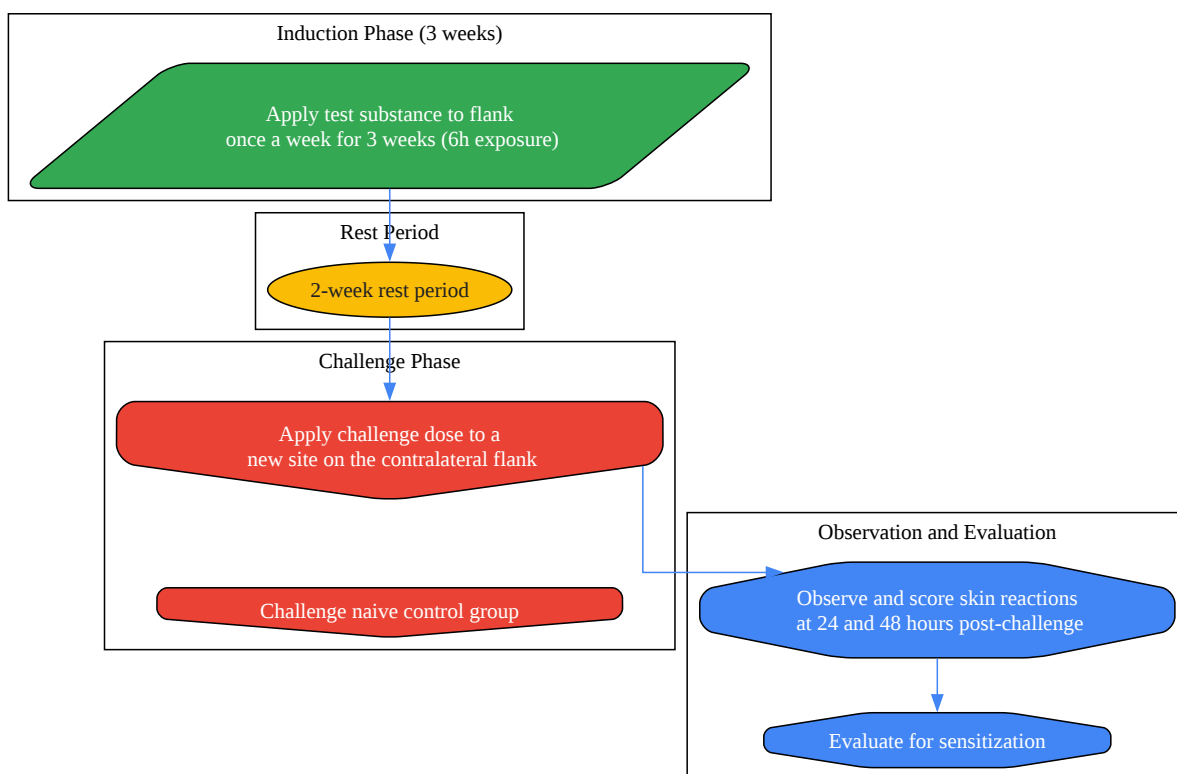
## Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to produce irritation or damage to the eye.

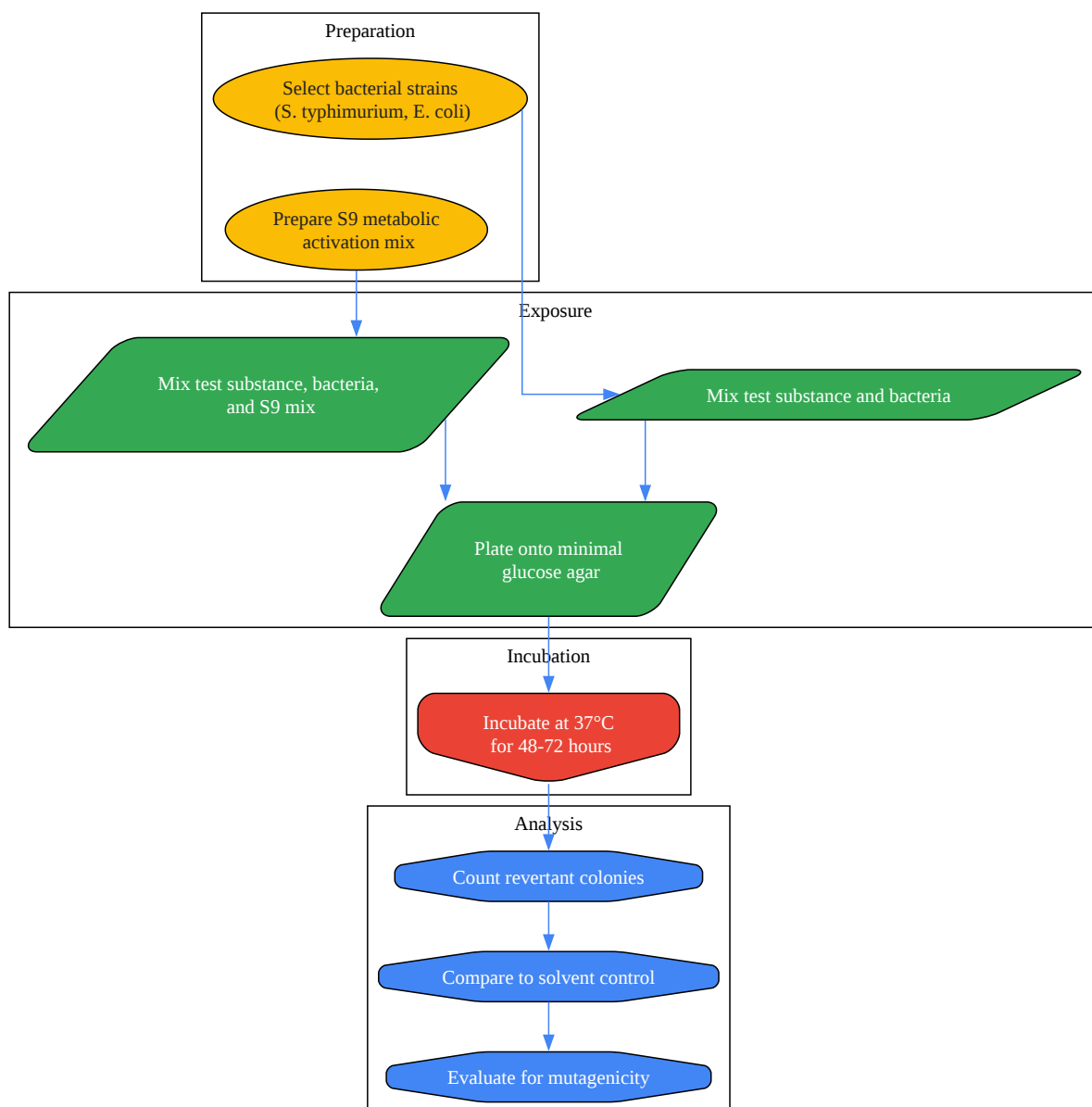
- Test System: Healthy young adult albino rabbits.
- Methodology:
  - A single dose of the test substance (0.1 mL for liquids, or a comparable volume for solids) is instilled into the conjunctival sac of one eye of the rabbit. The other eye serves as a control.
  - The eyes are not washed out after instillation.
  - The eyes are examined for ocular reactions at 1, 24, 48, and 72 hours after application. Observations may be extended if the effects are not resolved.
  - Reactions of the cornea, iris, and conjunctiva are scored.
- Scoring: In the study on undiluted stearyl heptanoate, the F.H.S.L.A. scoring system was used, and it was classified as a "Category 3" eye irritant.

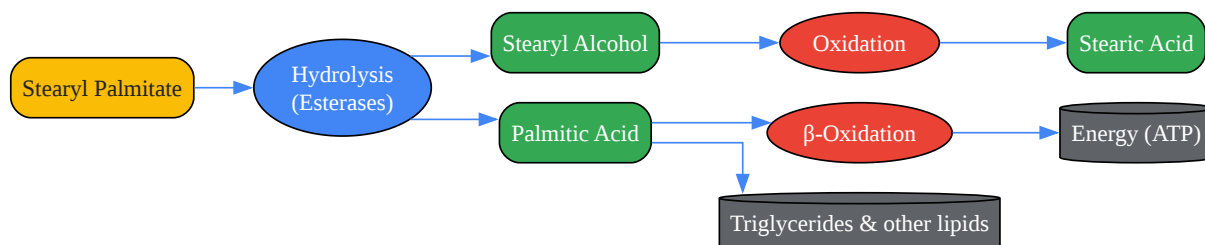
Experimental Workflow for Acute Eye Irritation (OECD 405)











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## References

- 1. [cir-safety.org](http://cir-safety.org) [[cir-safety.org](http://cir-safety.org)]
- 2. [cosmeticsinfo.org](http://cosmeticsinfo.org) [[cosmeticsinfo.org](http://cosmeticsinfo.org)]
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